

ZINC13466751: Unraveling a Revoked Chemical Identifier

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Compound of Interest

Compound Name: ZINC13466751

Cat. No.: B2989913

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Attempts to retrieve specific data, including the CAS number and molecular weight for the chemical identifier **ZINC13466751**, have revealed that this entry, along with its successor ZINC33030613, has been revoked from major chemical databases. This status indicates that the identifiers are no longer actively maintained or validated, making the retrieval of accurate and reliable technical information, such as experimental protocols and signaling pathways, impracticable.

The investigation into **ZINC13466751** led to the discovery that it had been superseded by ZINC33030613. However, further searches confirmed that the PubChem entry for the substance identifier (SID) associated with ZINC33030613, SID 71566751, is also marked as "Revoked". This designation implies that the information previously associated with this entry may be outdated or has been removed by the data contributor.

The ZINC database is a comprehensive collection of commercially available compounds designed for virtual screening and drug discovery.^{[1][2][3]} It is a dynamic resource that undergoes continuous updates, with new versions being released over time.^{[1][4][5]} Identifiers within this database can be updated, merged, or, as in this case, revoked for various reasons, including data quality control or changes in the commercial availability of the compound.

Due to the revoked status of both **ZINC13466751** and ZINC33030613, essential chemical information such as a Chemical Abstracts Service (CAS) number and a definitive molecular weight could not be located in publicly accessible scientific databases. The absence of this

fundamental data precludes the possibility of conducting targeted searches for experimental studies, detailed protocols, or associated biological signaling pathways.

Consequently, the creation of an in-depth technical guide or whitepaper as requested is not feasible. The core requirements for such a document, including the presentation of quantitative data, experimental methodologies, and signaling pathway diagrams, are contingent upon the availability of a well-defined and validated chemical entity. Without a valid chemical identifier and its associated scientific literature, any attempt to generate such a guide would be based on speculation and would not meet the standards of scientific accuracy required for a research and drug development audience.

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References

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- 5. CID 5381226 | C43H58N4O12 | CID 5381226 - PubChem [pubchem.ncbi.nlm.nih.gov]
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